

Friluglanstat: A Technical Guide to a Novel mPGES-1 Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Friluglanstat*
CAS No.: 1422203-86-8
Cat. No.: B15610993

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1422203-86-8

Abstract

Friluglanstat, also known as NS-580, is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the inflammatory cascade. By targeting the terminal step in the production of prostaglandin E2 (PGE2), **Friluglanstat** represents a promising therapeutic agent for a range of inflammatory conditions, including endometriosis and pain. This technical guide provides a comprehensive overview of the core scientific and technical information available on **Friluglanstat**, including its mechanism of action, physicochemical properties, and available, albeit limited, preclinical and clinical data. Detailed experimental methodologies and signaling pathway diagrams are provided to support further research and development efforts.

Introduction

Prostaglandin E2 (PGE2) is a well-established mediator of inflammation, pain, and fever. Its synthesis is significantly upregulated in pathological states. The traditional therapeutic approach of targeting cyclooxygenase (COX) enzymes with nonsteroidal anti-inflammatory drugs (NSAIDs) is often associated with gastrointestinal and cardiovascular side effects due to the broad inhibition of various prostaglandins. Microsomal prostaglandin E synthase-1 (mPGES-1) has emerged as a more specific and attractive target as it is the terminal enzyme responsible for the production of PGE2 during inflammation. **Friluglanstat** is a novel, orally available small molecule designed to selectively inhibit mPGES-1, thereby offering a potentially safer and more targeted anti-inflammatory and analgesic therapy.

Physicochemical Properties

A summary of the key physicochemical properties of **Friluglanstat** is presented in Table 1.

Table 1: Physicochemical Properties of **Friluglanstat**

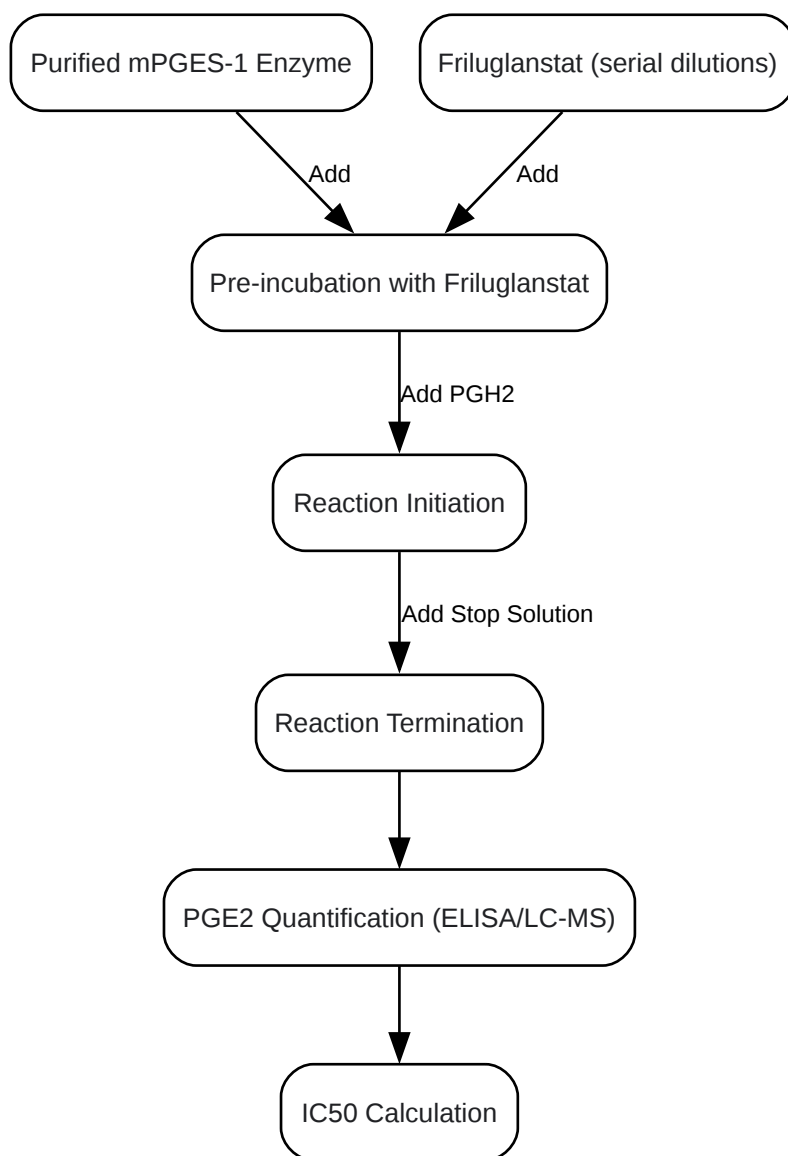
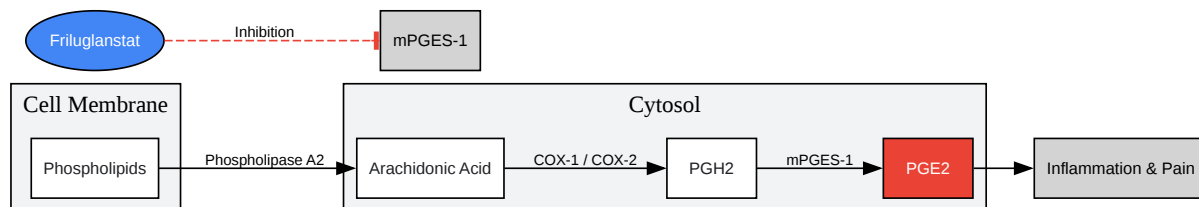
Property	Value	Source
CAS Number	1422203-86-8	PubChem
Molecular Formula	C ₂₅ H ₂₀ ClF ₃ N ₄ O ₃	PubChem
Molecular Weight	516.9 g/mol	PubChem
IUPAC Name	N-(3-chloro-2-methylphenyl)-2-(methoxymethyl)-6-[[2-(trifluoromethyl)benzoyl]amino]-1H-benzimidazole-4-carboxamide	PubChem
Synonyms	NS-580, L65P4UM6KV, DA-73558	PubChem

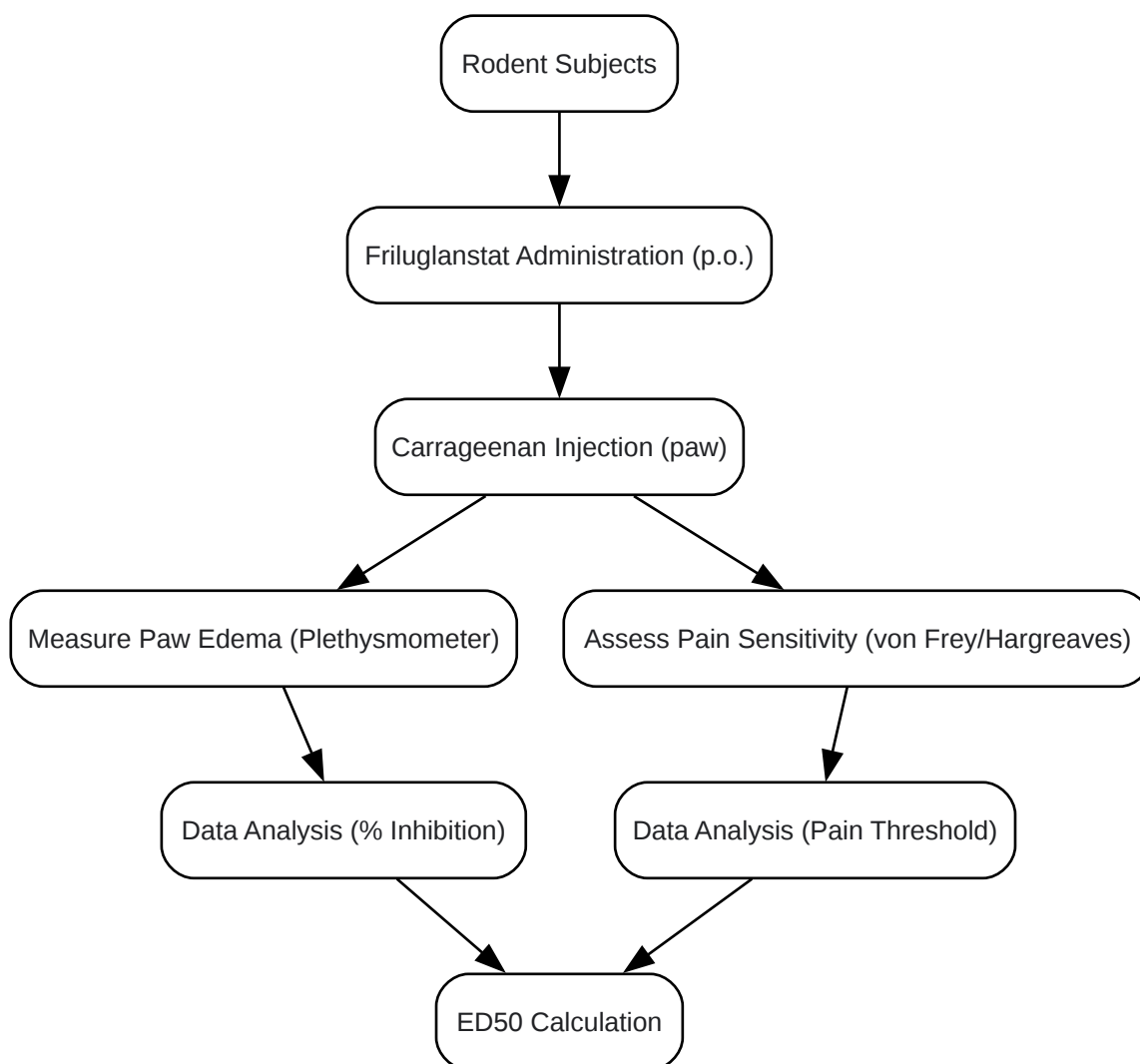
Mechanism of Action and Signaling Pathway

Friluglanstat exerts its pharmacological effect by selectively inhibiting the mPGES-1 enzyme. This enzyme is a key component of the inflammatory prostaglandin synthesis pathway.

Prostaglandin E2 Synthesis Pathway

The synthesis of PGE2 is initiated by the release of arachidonic acid from the cell membrane by phospholipase A2. Arachidonic acid is then converted to prostaglandin H2 (PGH2) by COX enzymes (COX-1 and COX-2). In inflammatory conditions, COX-2 is upregulated and preferentially channels PGH2 towards mPGES-1. **Friluglanstat** directly targets and inhibits mPGES-1, preventing the isomerization of PGH2 to PGE2.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Friluglanstat: A Technical Guide to a Novel mPGES-1 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610993/docs#friluglanstat-a-technical-guide-to-a-novel-mpges-1-inhibitor\]](https://www.benchchem.com/product/b15610993/docs#friluglanstat-a-technical-guide-to-a-novel-mpges-1-inhibitor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)